

Domperidone Impurity C: A Comprehensive Structural Elucidation

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Domperidone Impurity C

CAS No.: 118435-03-3

Cat. No.: B602263

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

In the pharmaceutical landscape, the purity of an active pharmaceutical ingredient (API) is paramount to its safety and efficacy. Regulatory bodies worldwide, including the European Pharmacopoeia (EP), mandate strict control over impurities. This guide provides a detailed technical overview of **Domperidone Impurity C**, a known related substance of the antiemetic and prokinetic agent, domperidone. Understanding the precise chemical structure and formation of such impurities is a critical aspect of drug development, quality control, and regulatory compliance.

Chemical Identity and Structure

Domperidone Impurity C is chemically identified as the N-oxide derivative of domperidone. This modification occurs on the tertiary amine of the piperidine ring, a common site for metabolic oxidation.

Systematic IUPAC Name:

5-Chloro-1-[1-[3-(2,3-dihydro-2-oxo-1H-benzimidazol-1-yl)propyl]-1-oxido-4-piperidiny]-1,3-dihydro-2H-benzimidazol-2-one.[1]

An alternative, equally valid IUPAC name is: cis-4-(5-Chloro-2-oxo-2,3-dihydro-1H-benzimidazol-1-yl)-1-[3-(2-oxo-2,3-dihydro-1H-benzimidazol-1-yl)propyl]piperidine 1-oxide.[2]

Common Synonyms:

The most common synonym for this impurity is Domperidone N-Oxide.[2][3][4]

Key Chemical Data

Identifier	Value	Source(s)
CAS Number	118435-03-3	[1][2][3][4][5]
Molecular Formula	C22H24ClN5O3	[1][2][3][5]
Molecular Weight	441.91 g/mol	[2][3]

Structural Representation

The chemical structure of **Domperidone Impurity C** is distinguished from the parent domperidone molecule by the presence of an N-oxide functional group on the piperidine nitrogen.

Caption: 2D structure of **Domperidone Impurity C** (Domperidone N-Oxide).

Formation and Synthesis Context

Domperidone Impurity C is primarily known as an oxidative degradation product of domperidone.[6][7] The tertiary amine within the piperidine ring of the domperidone molecule is susceptible to oxidation, leading to the formation of the N-oxide. This degradation can potentially occur during synthesis, formulation, or storage under oxidative stress conditions, such as exposure to hydrogen peroxide.[6][7]

The formation of impurities like Domperidone N-Oxide is a critical consideration in pharmaceutical manufacturing and stability studies.[8] Regulatory guidelines, such as those from the International Council for Harmonisation (ICH), require rigorous stress testing to identify potential degradation products.[9][10]

The synthesis of **Domperidone Impurity C** as a reference standard is essential for its accurate identification and quantification in domperidone drug substances and products.[8] This allows for the development and validation of analytical methods, such as High-Performance Liquid Chromatography (HPLC), to monitor and control the levels of this impurity within acceptable limits.

Analytical Characterization

The unambiguous identification of **Domperidone Impurity C** relies on a combination of advanced analytical techniques. A comprehensive Certificate of Analysis for this impurity standard would typically include data from:

- Mass Spectrometry (MS): To confirm the molecular weight of 441.91 g/mol and provide fragmentation patterns consistent with the N-oxide structure.[6]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra are used to elucidate the exact molecular structure, showing characteristic shifts in the signals of protons and carbons adjacent to the N-oxide group compared to the parent domperidone molecule. [6]
- Infrared (IR) Spectroscopy: To identify functional groups present in the molecule.
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the reference standard and as a method for quantifying the impurity in drug samples.[8]

Regulatory Significance and Control

Domperidone Impurity C is listed in the European Pharmacopoeia (EP) and is a specified impurity that must be monitored in domperidone API and finished products.[1][11] The presence of impurities can affect the quality, safety, and efficacy of a drug. Therefore, strict limits are set by regulatory authorities for their acceptable levels. Pharmaceutical manufacturers must demonstrate that their processes consistently control impurities within these established limits.

The availability of a well-characterized reference standard for **Domperidone Impurity C** is crucial for:

- Analytical Method Development and Validation: Serving as a benchmark for identifying and quantifying the impurity.[1]
- Quality Control (QC): Routine testing of raw materials and finished products to ensure compliance with pharmacopeial standards.[1]
- Stability Studies: Assessing the impact of environmental factors (e.g., heat, light, humidity) on the drug product over time.

Conclusion

Domperidone Impurity C, or Domperidone N-Oxide, is a critical process-related and degradation impurity of domperidone. Its well-defined chemical structure, characterized by the N-oxidation of the piperidine ring, is confirmed by its CAS number, molecular formula, and comprehensive analytical data. A thorough understanding of its formation and a robust analytical strategy for its control are fundamental to ensuring the quality and safety of domperidone-containing pharmaceuticals, in line with stringent global regulatory expectations.

References

- Cleanchem Laboratories. Domperidone EP Impurity C | CAS No: 118435-03-3. [\[Link\]](#)
- GLP Pharma Standards. Domperidone EP Impurity C | CAS No- 118435-03-3. [\[Link\]](#)
- Pharmaffiliates. Domperidone-impurities. [\[Link\]](#)
- Daicel Pharma Standards. Domperidone Impurities Manufacturers & Suppliers. [\[Link\]](#)
- Pharmaffiliates. Domperidone - Impurity C | Chemical Name : (1s,4s)-4-(5-Chloro-2-oxo-2,3-dihydro-1H-benzimidazol-1-yl). [\[Link\]](#)
- Venkatasai Life Sciences. Domperidone EP Impurity C | 118435-03-3. [\[Link\]](#)
- European Directorate for the Quality of Medicines & HealthCare (EDQM). DOMPERIDONE IMPURITY MIXTURE CRS. [\[Link\]](#)
- PubMed. Separation of Unprecedented Degradants of Domperidone by Ultra-Performance Convergence Chromatography and Their Structure Elucidation. [\[Link\]](#)

- Oxford Academic. Separation of Unprecedented Degradants of Domperidone by Ultra-Performance Convergence Chromatography and Their Structure Elucidation. [[Link](#)]
- Journal of Chemical Health Risks. Method Development and Validation of Domperidone Malate in Tablet Dosage Form by Using RP-HPLC. [[Link](#)]
- Prime Scholars. In vitro Comparative Degradation Study of Different Brands of Domperidone Using UV Spectrophotometer. [[Link](#)]
- Royal Society of Chemistry. The methodology for preparing domperidone: strategies, routes and reaction processes. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. cleanchemlab.com](https://cleanchemlab.com) [cleanchemlab.com]
- [2. glppharmastandards.com](https://glppharmastandards.com) [glppharmastandards.com]
- [3. pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
- [4. venkatasailifesciences.com](https://venkatasailifesciences.com) [venkatasailifesciences.com]
- [5. rac-Domperidone EP Impurity C \(Domperidone N-Oxide\)](https://cymitquimica.com) [cymitquimica.com]
- [6. Separation of Unprecedented Degradants of Domperidone by Ultra-Performance Convergence Chromatography and Their Structure Elucidation - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [7. academic.oup.com](https://academic.oup.com) [academic.oup.com]
- [8. Domperidone Impurities Manufacturers & Suppliers - Daicel Pharma Standards](https://daicelpharmastandards.com) [daicelpharmastandards.com]
- [9. jchr.org](https://jchr.org) [jchr.org]
- [10. primescholars.com](https://primescholars.com) [primescholars.com]
- [11. Detailed view](https://crs.edqm.eu) [crs.edqm.eu]

- To cite this document: BenchChem. [Domperidone Impurity C: A Comprehensive Structural Elucidation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b602263#what-is-the-chemical-structure-of-domperidone-impurity-c\]](https://www.benchchem.com/product/b602263#what-is-the-chemical-structure-of-domperidone-impurity-c)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com